

Strontium thiosulphate CAS number and molecular weight

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Compound of Interest

Compound Name: *Strontium thiosulphate*

Cat. No.: *B079881*

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Strontium Thiosulfate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the fundamental physicochemical properties of strontium thiosulfate. The information is intended to serve as a foundational reference for professionals engaged in research and development activities that may involve this compound.

Physicochemical Data

The essential identifiers and properties of strontium thiosulfate are summarized in the table below. These values are compiled from various chemical data sources.

Parameter	Value	Source
CAS Registry Number	15123-90-7	[1]
Molecular Formula	SrS ₂ O ₃	[2]
Molecular Weight	199.7482 g/mol	[2][3]
199.8 g/mol	[1]	
199.7502 g/mol	[2][4]	
Synonyms	Strontium thiosulphate, EINECS 239-186-5	[1]
IUPAC Name	strontium;dioxido-oxo- sulfanylidene-lambda6-sulfane	[1]

Note on Molecular Weight: The minor variations observed in the molecular weight values are typical and depend on the calculation methods and isotopic abundance data used by different databases.

Further Research and Applications

Currently, detailed experimental protocols, established signaling pathways, and specific applications in drug development for strontium thiosulfate are not extensively documented in readily available scientific literature. Further investigation into specialized databases and research publications may be necessary to uncover more in-depth information relevant to its biological activity and potential therapeutic uses.

As no specific experimental workflows or signaling pathways involving strontium thiosulfate were identified, diagrams are not included in this guide. Researchers interested in the potential applications of this compound are encouraged to conduct exploratory studies to elucidate its mechanisms of action and therapeutic potential.

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References

- 1. Strontium thiosulphate | O3S2Sr | CID 22743588 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. STRONTIUM THIOSULFATE [chemicalbook.com]
- 3. STRONTIUM THIOSULFATE [m.chemicalbook.com]
- 4. STRONTIUM THIOSULFATE CAS#: [m.chemicalbook.com]
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